

Technical Monograph: DL-Alanine-3-13C

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Compound of Interest

Compound Name: *DL-Alanine-3-13C*

CAS No.: *131157-42-1*

Cat. No.: *B140451*

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Isotopic Characterization, Spectroscopic Signatures, and Metabolic Applications

Core Identity & Physicochemical Properties[1][2][3][4]

DL-Alanine-3-13C is the stable isotope-labeled racemic mixture of alanine, where the methyl carbon (position 3) is enriched with Carbon-13.[1] Unlike the biologically exclusive L-enantiomer, this racemic formulation serves as a critical internal standard in mass spectrometry and a probe in non-stereoselective metabolic tracking.

Chemical Specifications

Property	Specification
Chemical Name	DL-Alanine-3-13C
Systematic Name	2-Aminopropanoic acid-3-13C
CAS Registry Number	131157-42-1 (Labeled); 302-72-7 (Unlabeled)
Linear Formula	
Molecular Weight	90.09 g/mol (vs. 89.09 g/mol for unlabeled)
Isotopic Enrichment	Typically ≥99 atom % 13C
Appearance	White crystalline powder
Solubility	Soluble in water (166.5 g/L at 25°C); slightly soluble in ethanol
pKa Values	pKa1 (COOH): 2.34; pKa2 (NH3+): 9.69
Melting Point	Sublimes at >280°C (decomposition)

Structural Dynamics

The presence of the heavier isotope (

) at the methyl position introduces a mass shift of +1.00335 Da relative to natural alanine. This shift is chemically non-perturbative but spectroscopically distinct, allowing for precise tracking in complex biological matrices without altering the compound's steric or electronic behavior in chemical synthesis.

Spectroscopic Signatures

The utility of **DL-Alanine-3-13C** relies heavily on its distinct NMR and Mass Spectrometry profiles.

Nuclear Magnetic Resonance (NMR)

In

-NMR spectroscopy, the enrichment at the C3 position provides a hyper-intense signal relative to the natural abundance background (1.1%).

- Chemical Shift (

): The C3 methyl carbon appears as a strong singlet at 17.0 – 18.0 ppm (referenced to DSS/TMS in

).

- Coupling Constants (

):

- : If C2 is naturally abundant

, no C-C splitting is observed. If uniformly labeled, a coupling constant of ~35 Hz would be evident.

- : In proton-coupled spectra, the methyl carbon appears as a quartet due to coupling with three attached protons (

).

Mass Spectrometry (MS)

In GC-MS or LC-MS analysis, the molecular ion

shifts from m/z 90 to 91.

- Fragmentation Pattern: The loss of the carboxyl group (COOH, mass 45) typically yields a fragment ion. For **DL-Alanine-3-13C**, the methyl group remains attached to the amine fragment, retaining the mass shift in the daughter ions.

Synthesis & Production Logic

The production of **DL-Alanine-3-13C** typically follows a Strecker Synthesis adapted for isotopic efficiency. This pathway ensures the racemic nature of the product while maximizing the incorporation of the expensive

precursor.

Synthetic Workflow

- Precursor Selection: Acetaldehyde-2-¹³C () is the primary source of the isotopic label.
- Aminonitrile Formation: The labeled acetaldehyde reacts with ammonium chloride () and sodium cyanide ().
- Hydrolysis: The resulting aminonitrile is hydrolyzed under acidic conditions (HCl) to yield **DL-Alanine-3-¹³C** hydrochloride, which is then neutralized.

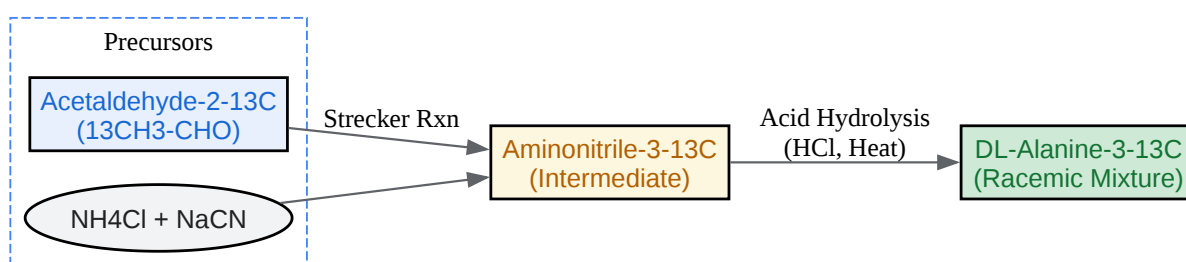


Figure 1: Isotopic Strecker Synthesis of DL-Alanine-3-¹³C

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Applications in Drug Development & Metabolism[2]

While L-Alanine is the biological standard, the DL-racemate with a 3-¹³C label is uniquely valuable for distinguishing metabolic selectivity and acting as a robust internal standard.

Metabolic Flux Analysis (MFA)

Researchers use **DL-Alanine-3-¹³C** to probe the activity of Alanine Transaminase (ALT) and D-Amino Acid Oxidase (DAAO).

- L-Enantiomer Fate: Rapidly converted to Pyruvate-3-¹³C by ALT, entering the TCA cycle.

- **D-Enantiomer Fate:** Resistant to ALT; metabolized by DAAO in the kidney/liver to pyruvate or excreted unchanged.
- **Flux Tracing:** By monitoring the appearance of the ^{13}C label in downstream metabolites (e.g., Lactate-3- ^{13}C vs. Citrate-4- ^{13}C), scientists can quantify the ratio of oxidative metabolism vs. fermentation.

Solid-State NMR (ssNMR)

The 3- ^{13}C methyl group acts as a sensitive probe for molecular dynamics in solid-state formulations.

- **Rotational Dynamics:** The methyl group has a low barrier to rotation. Deuterium/Carbon line-shape analysis of this position helps characterize the mobility of drug-polymer conjugates or crystalline lattices in formulation science.

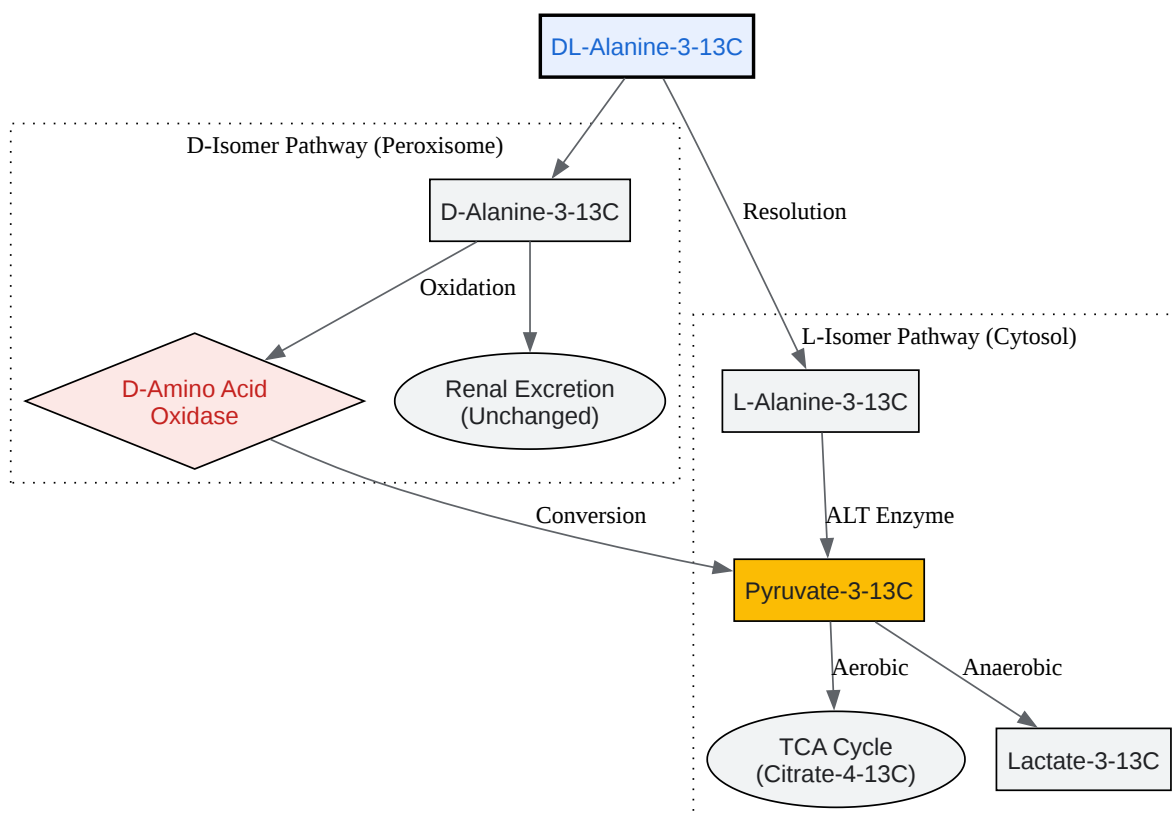


Figure 2: Differential Metabolic Fate of DL-Alanine-3-13C Isomers

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Handling, Safety, and Stability

Storage Protocols

- Hygroscopicity: DL-Alanine is non-hygroscopic, but the labeled form should be stored in a desiccator to prevent isotopic dilution via exchange (though C-bound isotopes are non-exchangeable, moisture affects weighing accuracy).

- Temperature: Store at room temperature (20-25°C). Stable for >5 years if kept dry.

Safety Profile

- Toxicity: Low. Generally Recognized As Safe (GRAS) for the unlabeled analog.
- Handling: Standard PPE (gloves, goggles) is required to prevent contamination of the sample, which is critical for trace isotope analysis.

References

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 602, DL-Alanine. PubChem.[2] [\[Link\]](#)
- Biological Magnetic Resonance Data Bank (BMRB). (2024). Metabolite Chemical Shift Data: Alanine.[2] BMRB. [\[Link\]](#)
- Wiechert, W. (2001). ¹³C Metabolic Flux Analysis. Metabolic Engineering, 3(3), 195-206. [\[Link\]](#)

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Sources

- 1. DL-Alanine-3-¹³C Datasheet DC Chemicals [\[dcchemicals.com\]](https://dcchemicals.com)
- 2. DL-alanine | C₃H₇NO₂ | CID 602 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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